Zhebeirine: A Comprehensive Technical Overview of its Chemical Identity and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Zhebeirine, a naturally occurring steroidal alkaloid, has garnered significant interest within the scientific community for its therapeutic potential. This technical guide provides an in-depth overview of **Zhebeirine**, focusing on its precise chemical identification, established biological activities, and the molecular pathways through which it exerts its effects. The information is tailored for researchers, scientists, and professionals involved in drug discovery and development, presenting quantitative data in structured tables and illustrating key molecular interactions and experimental processes through detailed diagrams.

Chemical Identification

Zhebeirine, also known by its synonyms Puqiedinone and 25-Epieduardine, is a complex steroidal alkaloid.[1][2] Accurate identification is paramount for research and development purposes. The following table summarizes the key chemical identifiers for **Zhebeirine**.

Identifier	Value	Source
CAS Number	143120-47-2	[1][3][4][5][6]
Molecular Formula	C27H43NO2	[4][5][6]
Molecular Weight	413.64 g/mol	[4]
IUPAC Name	(1R,2S,6R,9S,10R,11S,14S,15S,18S,20S,23R,24S)-20-hydroxy-6,10,23-trimethyl-4-azahexacyclo[12.11.0.0^{2,11}.0^{4,9}.0^{15,24}.0^{18,23}]pentacosan-17-one	[7]
InChI Key	MWBJDDYEYGDWCZ-PAYGNFRXSA-N	[1][7]
InChI	InChI=1S/C27H43NO2/c1-15-4-7-25-16(2)18-5-6-19-20(22(18)14-28(25)13-15)11-23-21(19)12-26(30)24-10-17(29)8-9-27(23,24)3/h15-25,29H,4-14H2,1-3H3/t15-,16-,17+,18-,19-,20-,21+,22-,23+,24-,25+,27-/m1/s1	[3][7]
Canonical SMILES	C[C@H]1CC[C@H]2--INVALID-LINK--[C@H]3CC[C@@H]4--INVALID-LINK--C)O">C@HC4CC(=O)[C@@]32C1	[5]

Biological Activity and Therapeutic Potential

Zhebeirine has been traditionally recognized for its antitussive and expectorant properties.[2][3][5] Modern scientific investigations have further elucidated its pharmacological profile, revealing potential applications in oncology and neuroprotection.

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Respiratory Effects

The primary and most well-documented biological activities of **Zhebeirine** are its ability to suppress coughs and facilitate the clearing of mucus from the airways.[2][3][5] These properties make it a compound of interest for the development of novel treatments for respiratory conditions.

Anti-Cancer Activity

Emerging research has highlighted the potential of **Zhebeirine** as an anti-cancer agent. Studies have indicated its ability to inhibit the growth of non-small cell lung cancer (NSCLC) cells.[3] This anti-proliferative effect is attributed to its modulation of key signaling pathways involved in cell cycle regulation.[3]

Neuroprotective Effects

Preliminary evidence suggests that **Zhebeirine** may also possess neuroprotective properties, offering a potential therapeutic avenue for neurodegenerative disorders.[3] Further research is required to fully understand the mechanisms underlying this activity.
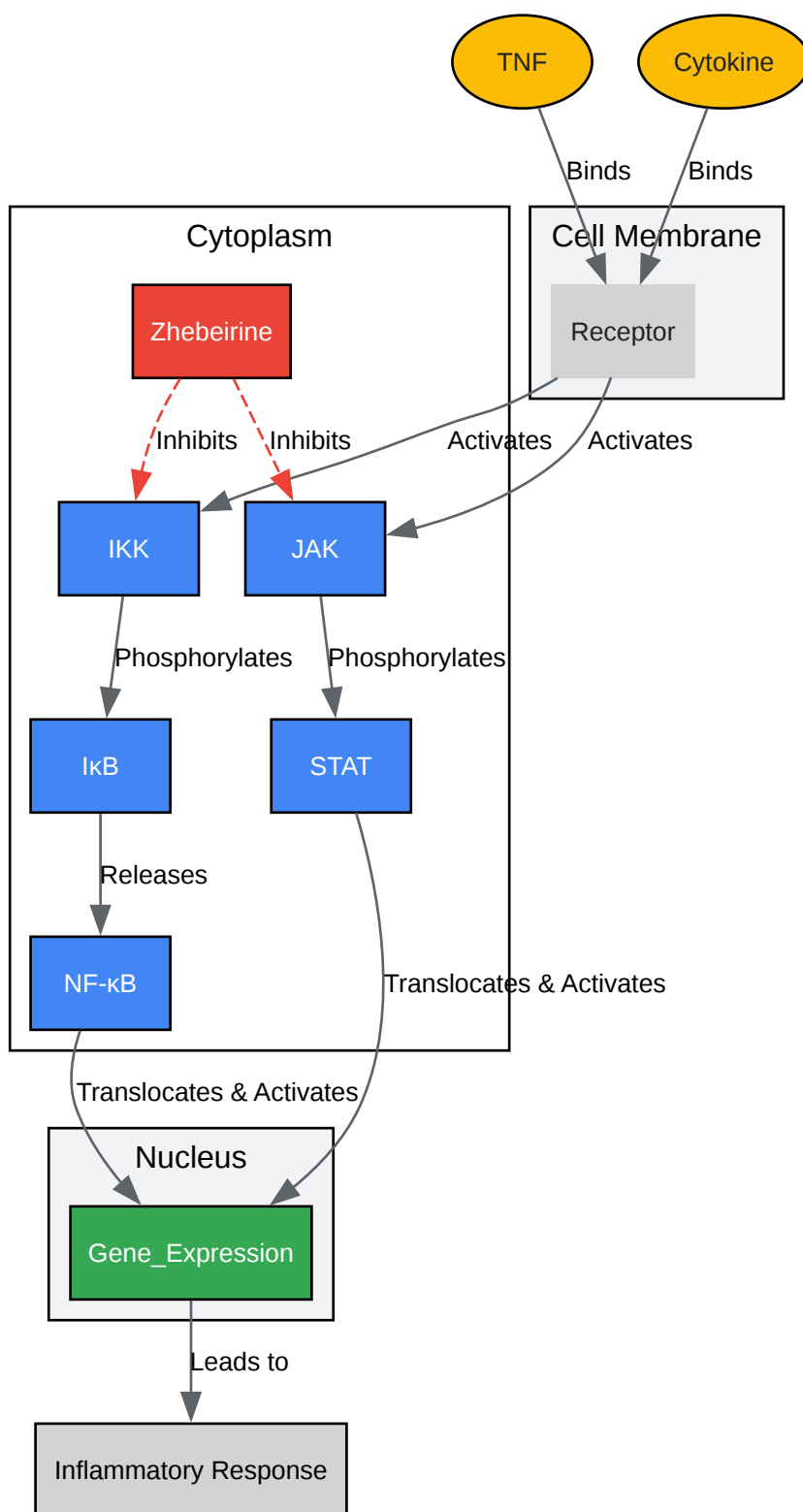
Molecular Mechanisms and Signaling Pathways

Zhebeirine exerts its biological effects through the modulation of specific intracellular signaling pathways. Understanding these mechanisms is crucial for the targeted development of **Zhebeirine**-based therapeutics.

Modulation of Inflammatory Pathways

Zhebeirine has been shown to modulate inflammatory pathways, which likely contributes to its antitussive and expectorant effects.[3] Key pathways identified in this context include:

- Tumor Necrosis Factor (TNF) Signaling: **Zhebeirine** is believed to interfere with the signaling cascade initiated by TNF, a pro-inflammatory cytokine.

- Janus Kinase/Signal Transducer and Activator of Transcription (JAK-STAT) Pathway: This pathway is crucial for cytokine signaling, and its modulation by **Zhebeirine** could explain its anti-inflammatory properties.

TNF

Cytokine

Binds

Binds

Cytoplasm

Zhebeirine

Cell Membrane

Receptor

Inhibits

Inhibits

Activates

Activates

IKK

JAK

Phosphorylates

Phosphorylates

IκB

STAT

Releases

NF-κB

Translocates & Activates

Translocates & Activates

Nucleus

Gene_Expression

Leads to

Inflammatory Response

Caption: **Zhebeirine**'s modulation of TNF and JAK-STAT pathways.

Regulation of the p53 Signaling Pathway

In the context of its anti-cancer activity, **Zhebeirine** has been found to influence the p53 signaling pathway.[3] The p53 protein is a critical tumor suppressor that regulates the cell cycle and apoptosis. By modulating this pathway, **Zhebeirine** can induce cell cycle arrest and promote apoptosis in cancer cells.
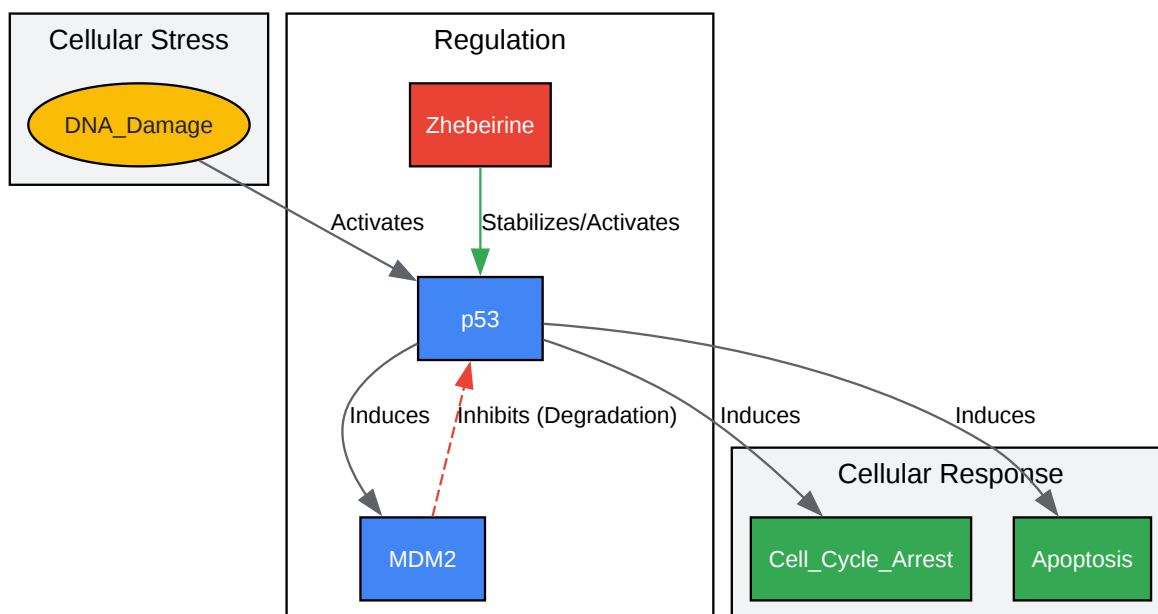
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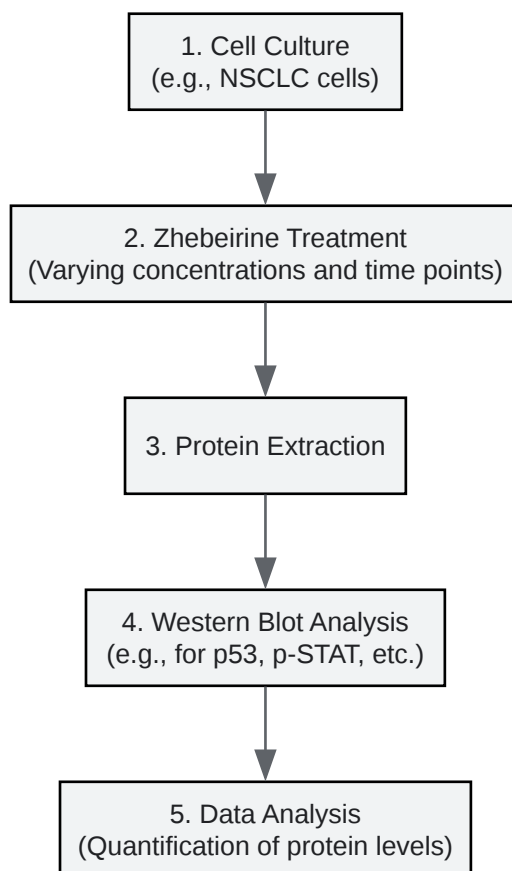Caption: **Zhebeirine**'s impact on the p53 signaling pathway.

Experimental Protocols

Detailed experimental protocols are essential for the replication and advancement of research on **Zhebeirine**. While specific, detailed protocols are often proprietary to the conducting laboratories, the general methodologies can be outlined.

General Workflow for Investigating Signaling Pathway Modulation

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The following diagram illustrates a typical experimental workflow for studying the effect of **Zhebeirine** on a specific signaling pathway.

```
┌─────────────────────────┐
│   1. Cell Culture       │
│   (e.g., NSCLC cells)    │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────────────────┐
│   2. Zhebeirine Treatment           │
│   (Varying concentrations and       │
│    time points)                     │
└─────────────────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│   3. Protein Extraction  │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────────────┐
│   4. Western Blot Analysis      │
│   (e.g., for p53, p-STAT, etc.) │
└─────────────────────────────────┘
            │
            ▼
┌─────────────────────────────────┐
│   5. Data Analysis              │
│   (Quantification of protein     │
│    levels)                       │
└─────────────────────────────────┘
```

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Caption: Experimental workflow for signaling pathway analysis.

Note on Experimental Design: When conducting such experiments, it is crucial to include appropriate controls, such as vehicle-treated cells, and to perform dose-response and time-course studies to fully characterize the effects of **Zhebeirine**.

Conclusion

Zhebeirine is a promising natural compound with a well-defined chemical structure and multifaceted biological activities. Its demonstrated effects on respiratory inflammation and cancer cell proliferation, mediated through the modulation of key signaling pathways such as TNF, JAK-STAT, and p53, warrant further investigation. This technical guide provides a foundational resource for scientists and researchers to advance the understanding and

potential therapeutic application of **Zhebeirine**. Future studies should focus on elucidating the precise molecular interactions, optimizing delivery systems, and conducting preclinical and clinical trials to validate its therapeutic efficacy and safety.

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